

# Application Notes and Protocols for the GC-MS Analysis of Dexbrompheniramine

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## Compound of Interest

Compound Name: *Drixoral*

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This document provides detailed application notes and protocols for the quantitative analysis of dexbrompheniramine in various matrices using Gas Chromatography-Mass Spectrometry (GC-MS). Dexbrompheniramine, an alkylamine antihistamine, is the pharmacologically active dextrorotatory isomer of brompheniramine used to treat allergic conditions.<sup>[1]</sup> Accurate and reliable analytical methods are crucial for pharmacokinetic studies, quality control of pharmaceutical formulations, and clinical and forensic toxicology.

## Analytical Overview

Gas chromatography coupled with mass spectrometry is a robust and sensitive technique for the analysis of dexbrompheniramine. The methodology involves sample preparation to isolate the analyte from the matrix, followed by chromatographic separation and mass spectrometric detection.

Key Analytical Parameters:

Parameter	Value	Reference
Molecular Weight	319.24 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Chemical Formula	C <sub>16</sub> H <sub>19</sub> BrN <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	132-21-8	<a href="#">[4]</a>

## Data Presentation: Quantitative Summary

The following table summarizes the key quantitative data for the GC-MS analysis of dexbrompheniramine and its structurally related compound, brompheniramine. This data is essential for method development and validation.

Analyte	Retention Index (Non-polar column)	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Key Mass Fragments (m/z)
Brompheniramine	2080 - 2115	~1.5 ng/mL (in biological matrices)	~5.0 ng/mL (in biological matrices)	58, 72, 247, 249
Dexbrompheniramine	Not explicitly found, expected to be very similar to brompheniramine	Not explicitly found, expected to be in the low ng/mL range	Not explicitly found, expected to be in the low ng/mL range	58 (Base Peak), 72, 247, 249, 318/320 (Molecular Ion)

Note: The LOD and LOQ values are based on methods for the simultaneous analysis of multiple antihistamines in biological fluids and may vary depending on the specific matrix and instrumentation.<sup>[5]</sup> The mass fragments for dexbrompheniramine are based on the NIST database entry for D-Brompheniramine.<sup>[4]</sup>

## Experimental Protocols

This section provides detailed protocols for sample preparation and GC-MS analysis of dexbrompheniramine.

## Sample Preparation

The choice of sample preparation method depends on the matrix. Below are protocols for solid-phase extraction (SPE) from plasma and liquid-liquid extraction (LLE) from urine.

This protocol is adapted from a method for the simultaneous extraction of multiple antihistamines and is suitable for dexbrompheniramine.<sup>[6][7]</sup>

**Materials:**

- Human plasma sample
- 1 M Potassium phosphate buffer (pH 8.0)
- Methanol (HPLC grade)
- Distilled water
- C18 SPE cartridges
- Centrifuge
- Micropipettor

**Procedure:**

- To 0.1 mL of human plasma in a centrifuge tube, add 0.4 mL of distilled water and 25  $\mu$ L of 1 M potassium phosphate buffer (pH 8.0).[\[6\]](#)
- Vortex the mixture for 30 seconds.
- Centrifuge the mixture to precipitate proteins.
- Load the supernatant onto a pre-conditioned C18 SPE cartridge.
- Wash the cartridge with 1 mL of distilled water.
- Dry the cartridge under vacuum for 5 minutes.
- Elute the analyte with 1 mL of methanol.[\[6\]](#)
- The eluate can be directly injected into the GC-MS system.

This protocol is adapted from methods for the extraction of other antihistamines from urine.[\[8\]](#)  
[\[9\]](#)

**Materials:**

- Urine sample
- Sodium hydroxide (NaOH) solution to adjust pH
- Extraction solvent (e.g., a mixture of isopropanol, hexane, and ethyl acetate)
- Centrifuge
- Vortex mixer

**Procedure:**

- Take a 5 mL aliquot of the urine sample in a conical test tube.
- Adjust the pH of the urine sample to approximately 10 with NaOH solution.[\[10\]](#)
- Add 5 mL of the extraction solvent.
- Vortex the mixture for 2 minutes to ensure thorough mixing.
- Centrifuge for 10 minutes at 4000 rpm to separate the layers.[\[8\]](#)
- Carefully transfer the upper organic layer to a clean tube.
- Evaporate the solvent under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable solvent (e.g., 100  $\mu$ L of methanol) for GC-MS analysis.

## GC-MS Analysis

The following GC-MS parameters are recommended for the analysis of dexbrompheniramine. These are based on standard methods for antihistamine analysis and general good practice.

**Instrumentation:**

- Gas chromatograph with a mass selective detector (GC-MS)

**Chromatographic Conditions:**

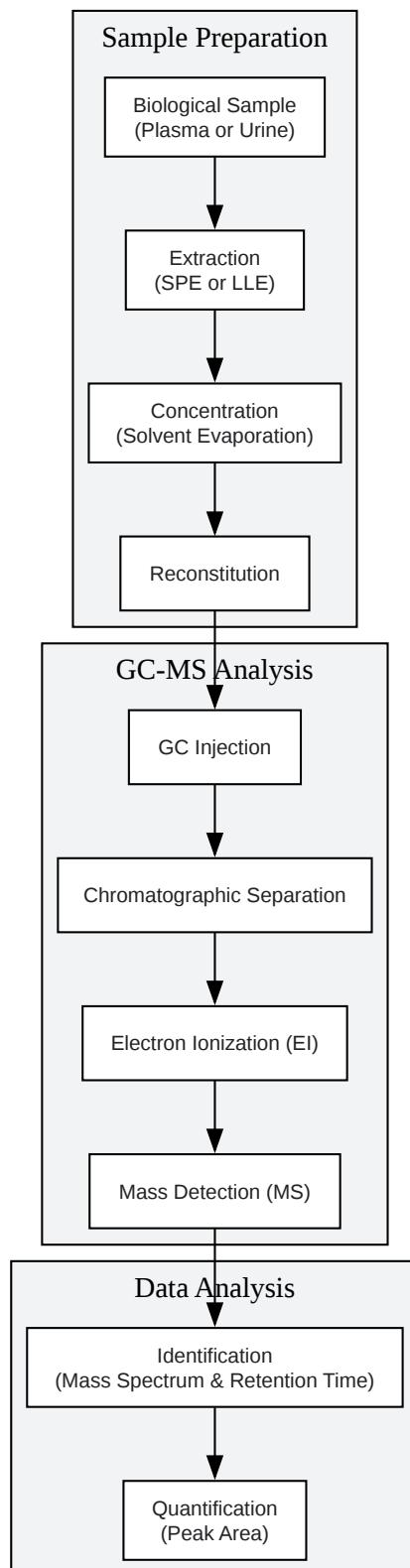
- GC Column: DB-5ms (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm I.D., 0.25  $\mu$ m film thickness.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Inlet Temperature: 280 °C.
- Injection Volume: 1  $\mu$ L.
- Injection Mode: Splitless.
- Oven Temperature Program:
  - Initial temperature: 150 °C, hold for 1 minute.
  - Ramp to 280 °C at 20 °C/min.
  - Hold at 280 °C for 5 minutes.
- Expected Retention Time: Based on retention indices for brompheniramine, the retention time for dexbrompheniramine is expected to be in the range of 10-15 minutes with this program.[\[11\]](#) Actual retention time should be confirmed by running a standard.

#### Mass Spectrometer Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Transfer Line Temperature: 280 °C.
- Scan Mode: Full scan (m/z 50-400) for qualitative analysis and identification.
- Selected Ion Monitoring (SIM) Mode: For quantitative analysis, monitor the following ions (m/z): 58, 72, 247, 249.[\[2\]](#)[\[4\]](#)

## Mandatory Visualizations

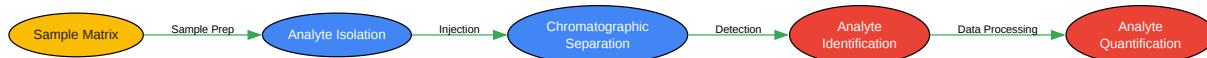
### Experimental Workflow for Sample Preparation and Analysis



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Caption: General workflow for GC-MS analysis of dexbrompheniramine.

## Logical Relationship of Key Analytical Steps



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Caption: Key stages in the bioanalytical method for dexbrompheniramine.

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